

Personal protective equipment for handling 3-Bromo-5-fluoro-2-methylaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-5-fluoro-2-methylaniline

Cat. No.: B1271939

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Essential Safety and Handling Guide for 3-Bromo-5-fluoro-2-methylaniline

This guide provides crucial safety, handling, and disposal information for **3-Bromo-5-fluoro-2-methylaniline**, a compound utilized in advanced scientific research. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks. This information is synthesized from safety data for the compound and structurally related aromatic amines.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromo-5-fluoro-2-methylaniline** is provided below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₇ H ₇ BrFN[1][2][3] |
| Molecular Weight | 204.04 g/mol [1][2] |
| CAS Number | 502496-36-8[1][3][4] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure when handling **3-Bromo-5-fluoro-2-methylaniline**. The following table summarizes the required PPE.^{[5][6]}

| Protection Level | Equipment | Purpose |
|-----------------------------|---|--|
| Primary Engineering Control | Certified Chemical Fume Hood | To minimize inhalation exposure to vapors or dust. |
| Eye and Face Protection | Chemical Splash Goggles and Face Shield | Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash. ^{[6][7]} |
| Hand Protection | Chemical-Resistant Gloves (Nitrile or Neoprene) | To prevent skin contact. It is advisable to wear two pairs (double-gloving) and change them frequently. ^[6] |
| Body Protection | Flame-Resistant Laboratory Coat | To protect skin and personal clothing from contamination. ^[6] |
| Foot Protection | Closed-Toe, Chemical-Resistant Shoes | To protect feet from spills and falling objects. ^[6] |
| Respiratory Protection | NIOSH-Approved Respirator | Required when working outside of a fume hood or if engineering controls are insufficient. The type of respirator depends on the specific conditions. ^{[5][6][7]} |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Bromo-5-fluoro-2-methylaniline** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible.[\[6\]](#)
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.[\[6\]](#)

Step 2: Handling the Chemical

- Weighing: When weighing the solid compound, use a balance inside a chemical fume hood or a ventilated balance enclosure.
- Dissolving: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Reactions: Use appropriate glassware and securely set up the apparatus within the fume hood.

Step 3: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.[\[6\]](#)
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any potential contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[\[8\]](#)

Disposal Plan

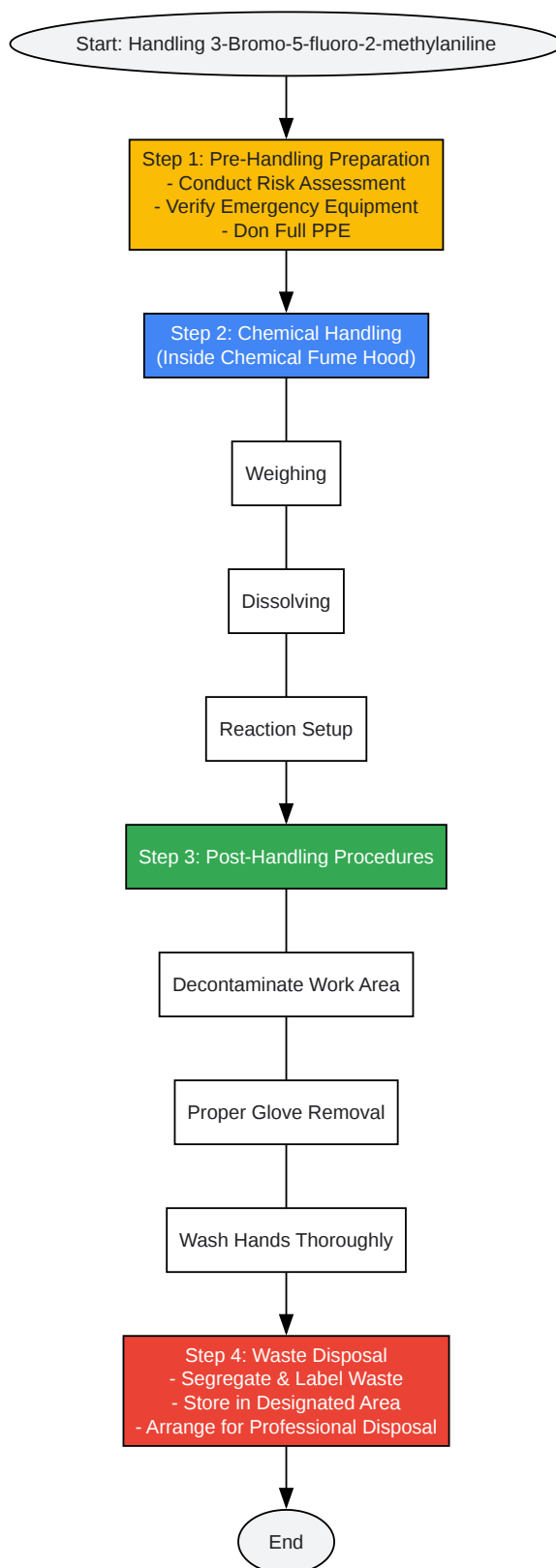
Proper disposal of **3-Bromo-5-fluoro-2-methylaniline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:

- Collect all waste containing **3-Bromo-5-fluoro-2-methylaniline**, including contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with incompatible waste streams.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**3-Bromo-5-fluoro-2-methylaniline**".
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources, until it is collected for disposal.^{[7][9]}
- Disposal:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^[7]
 - Do not dispose of this chemical down the drain or in the regular trash.

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **3-Bromo-5-fluoro-2-methylaniline**.



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Caption: Workflow for Handling **3-Bromo-5-fluoro-2-methylaniline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromo-5-fluoro-2-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271939#personal-protective-equipment-for-handling-3-bromo-5-fluoro-2-methylaniline]

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